

Technical Guide: 2,5-Dichlorosulfanilamide Derivatives

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Compound of Interest

Compound Name: 4-Amino-2,5-dichlorobenzene-1-sulfonamide

CAS No.: 42480-70-6

Cat. No.: B3383458

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Content Type: Technical Whitepaper & Experimental Guide Subject: 4-Amino-2,5-dichlorobenzenesulfonamide and its Functionalized Derivatives

Executive Summary

The introduction of halogen atoms into the sulfanilamide scaffold fundamentally alters its physicochemical and pharmacological profile. 2,5-Dichlorosulfanilamide (4-amino-2,5-dichlorobenzenesulfonamide) represents a critical subclass where the chlorine substituents at the ortho and meta positions (relative to the amino group) induce significant steric and electronic effects. These modifications lower the pKa of the sulfonamide nitrogen, enhancing acidity and metal-coordination capability—a feature exploited in the design of metallodrugs and carbonic anhydrase (CA) inhibitors.

This guide provides a validated synthetic workflow, structural analysis, and biological characterization of this scaffold, moving beyond basic textbook definitions to field-proven experimental logic.

Chemical Architecture & SAR Logic

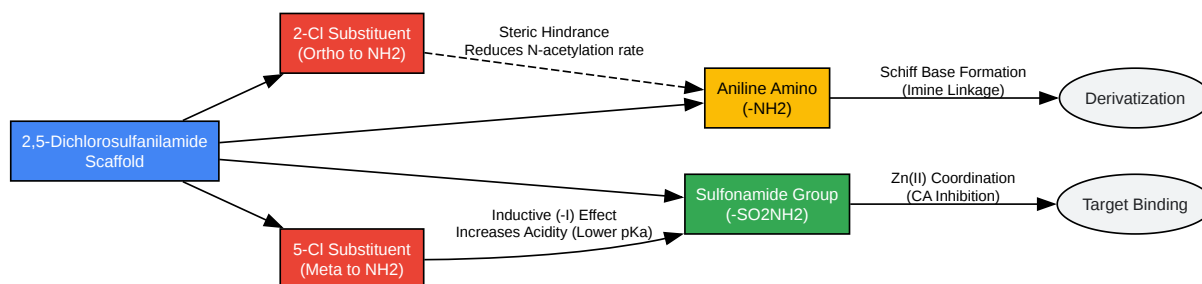
The 2,5-dichloro substitution pattern is not merely a lipophilic appendage; it acts as a molecular "tuning knob" for the sulfanilamide pharmacophore.

Structure-Activity Relationship (SAR)

- **Electronic Modulation (The "Acidifying" Effect):** The electron-withdrawing nature of the chlorine atoms (inductive effect, -I) on the benzene ring decreases the electron density of the sulfonamide moiety. This lowers the pKa of the $-\text{SO}_2\text{NH}_2$ group (typically ~ 10.4 for unsubstituted sulfanilamide) to a more acidic range, facilitating deprotonation at physiological pH. This is crucial for:
 - **Carbonic Anhydrase Binding:** The anionic form ($\text{R-SO}_2\text{NH}^-$) binds the Zn(II) ion in the enzyme's active site.
 - **Metal Complexation:** Enhanced ability to form stable chelates with Cu(II) , Zn(II) , and Ni(II) .
- **Steric Constraints:** The chlorine at the 2-position (ortho to the aniline nitrogen) and 5-position creates a twisted conformation relative to the sulfonamide group, potentially improving selectivity for specific enzyme isoforms by excluding bulkier analogs.
- **Lipophilicity:** The dichloro-substitution significantly increases the LogP, improving passive membrane permeability compared to the parent sulfanilamide.

Visualizing the SAR Logic

The following diagram outlines the functional logic of the molecule's architecture.



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Figure 1: Structure-Activity Relationship (SAR) mapping of the 2,5-dichlorosulfanilamide scaffold.

Synthetic Pathways

Direct chlorosulfonation of 2,5-dichloroaniline is feasible but often results in oxidation byproducts. The "Gold Standard" protocol utilizes an acetanilide protection strategy to ensure regioselectivity and high yield.

Protocol A: Synthesis of the Parent Scaffold

Target: 4-Amino-2,5-dichlorobenzenesulfonamide (CAS: 42480-70-6)

Step 1: Acetylation (Protection)

- Reactants: 2,5-Dichloroaniline + Acetic Anhydride (in Acetic Acid).
- Mechanism: Nucleophilic acyl substitution.
- Why: Protects the amine from oxidation during the harsh chlorosulfonation step.
- Product: 2,5-Dichloroacetanilide.

Step 2: Chlorosulfonation (The Critical Step)

- Reagents: Chlorosulfonic acid (

).^[1]

- Conditions: Careful temperature control (addition, reaction).
- Procedure:
 - Place 2.5 eq of chlorosulfonic acid in a flask cooled to .
 - Gradually add 2,5-dichloroacetanilide (0.5 eq) over 20 mins.
 - Heat to for 2 hours. Caution: HCl gas evolution.
 - Quench: Pour the syrupy mixture onto crushed ice. The sulfonyl chloride precipitates.^[1]^[2]
- Intermediate: 4-Acetamido-2,5-dichlorobenzenesulfonyl chloride.

Step 3: Amination & Hydrolysis^[3]

- Reagents: Aqueous Ammonia (), then dilute HCl/NaOH.
- Procedure:
 - React the wet sulfonyl chloride paste with excess aqueous ammonia at .
 - Hydrolysis: Reflux the resulting acetamido-sulfonamide in 10% HCl or 10% NaOH to remove the acetyl group.
 - Neutralization: Adjust pH to 7-8 to precipitate the free amine product.

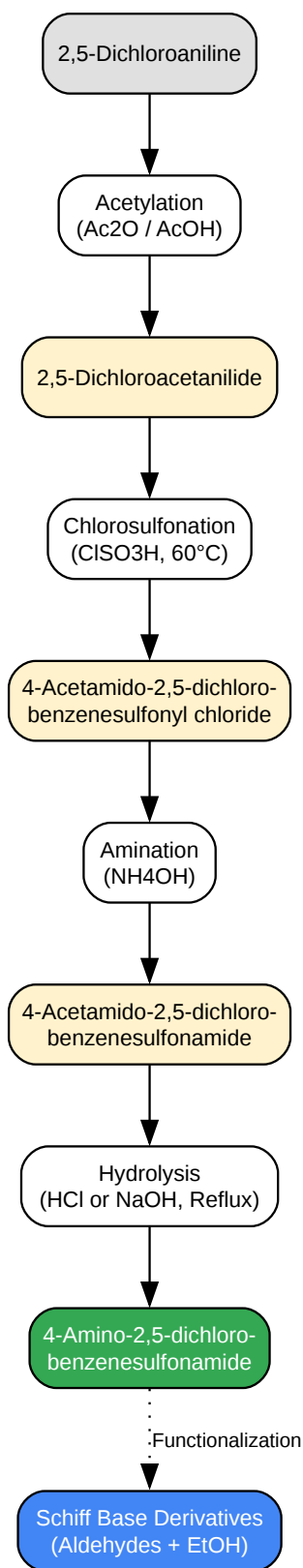
- Purification: Recrystallize from ethanol/water.

Protocol B: Synthesis of Derivatives (Schiff Bases)

Target: N-(Benzylidene)-4-amino-2,5-dichlorobenzenesulfonamide derivatives.

- Reactants: Parent sulfonamide (0.01 mol) + Aromatic Aldehyde (e.g., 5-chlorosalicylaldehyde) (0.01 mol).
- Solvent: Absolute Ethanol + catalytic Glacial Acetic Acid (2-3 drops).
- Condition: Reflux for 4–6 hours.
- Workup: Cool to room temperature. The Schiff base often precipitates as colored crystals (yellow/orange). Filter and wash with cold ethanol.[2]

Synthetic Workflow Diagram



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Figure 2: Step-by-step synthetic pathway from aniline precursor to final sulfonamide and derivatives.

Pharmacological Profile & Applications[4][5]

Antimicrobial Activity

The 2,5-dichloro derivatives, particularly Schiff bases and metal complexes, exhibit enhanced antimicrobial activity compared to the parent sulfanilamide. The mechanism involves the competitive inhibition of dihydropteroate synthase (DHPS), blocking folate synthesis.

- Key Insight: While the parent compound has moderate activity, Copper(II) and Zinc(II) complexes of its Schiff bases show significantly lower MIC (Minimum Inhibitory Concentration) values against Gram-positive bacteria (*S. aureus*) and *Leishmania* species. The metal ion facilitates membrane penetration and may disrupt cellular respiration.

Carbonic Anhydrase (CA) Inhibition

Sulfonamides are the archetypal CA inhibitors. The 2,5-dichloro substitution is strategic:

- Mechanism: The sulfonamide nitrogen () coordinates directly to the ion in the CA active site.
- Potency: The electron-withdrawing chlorines increase the acidity of the sulfonamide, generally increasing the fraction of the ionized species available for binding at physiological pH.
- Selectivity: Steric bulk from the 2,5-dichloro pattern can reduce affinity for the ubiquitous CA II isoform while retaining potency against tumor-associated isoforms (like CA IX), although this requires specific assay validation for each derivative.

Data Summary: Biological Activity[3][4][5][6][7][8]

Compound Class	Target / Organism	Activity Metric	Notes
Parent Scaffold	S. aureus	Moderate MIC	Baseline activity; limited lipophilicity.
Schiff Base (Salicylaldehyde)	E. coli / S. aureus	High Activity	Hydroxyl group on aldehyde adds H-bonding capability.
Cu(II) Complex	Leishmania spp.	IC50 < 3 μ M	Metal complexation significantly boosts antiprotozoal efficacy. [4]
Zn(II) Complex	Carbonic Anhydrase	High Inhibition	Zn mimics the enzyme's native cofactor environment.

Experimental Validation (Self-Validating Protocols)

To ensure trustworthiness, the following characterization checks must be performed during synthesis:

- Melting Point Check:
 - Parent 4-Amino-2,5-dichlorobenzenesulfonamide: Expect distinct melting point (literature values vary by polymorph, typically >200°C). Sharp melting range indicates purity.
- IR Spectroscopy Fingerprint:
 - stretch: Doublet around 3300–3400
 - stretch: Strong bands at ~1320 (asymmetric) and ~1150 (symmetric).

- C-Cl stretch: Bands in the 600–800 region confirm halogenation.
- TLC Monitoring:
 - Solvent System: Chloroform:Methanol (9:1).
 - Visualization: UV light (254 nm) or Iodine vapor. The product will have a distinct R_f value different from the acetanilide intermediate.

References

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